

Gnetumontanin B: Application Notes and Protocols for Anti-Inflammatory Disease Models

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Compound of Interest

Compound Name: *Gnetumontanin B*

Cat. No.: *B15592794*

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Introduction

Gnetumontanin B is a stilbenoid compound found in plants of the *Gnetum* genus, such as *Gnetum montanum*. While research specifically isolating **Gnetumontanin B** for its anti-inflammatory properties is still emerging, extracts from *Gnetum* species containing this compound have demonstrated significant anti-inflammatory, antioxidant, and anti-tumor activities.^[1] This document provides a comprehensive guide to utilizing **Gnetumontanin B** in various anti-inflammatory disease models, based on established methodologies for related natural products and extracts from the *Gnetum* genus. The protocols and data presented herein are intended to serve as a foundational resource for investigating the therapeutic potential of **Gnetumontanin B**.

The primary mechanism of action for many anti-inflammatory phytochemicals involves the modulation of key signaling pathways, most notably the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) pathways.^{[2][3][4]} These pathways are central to the production of pro-inflammatory mediators such as cytokines (e.g., TNF-α, IL-6, IL-1β), chemokines, and enzymes like cyclooxygenase-2 (COX-2) and inducible nitric oxide synthase (iNOS).

Data Presentation

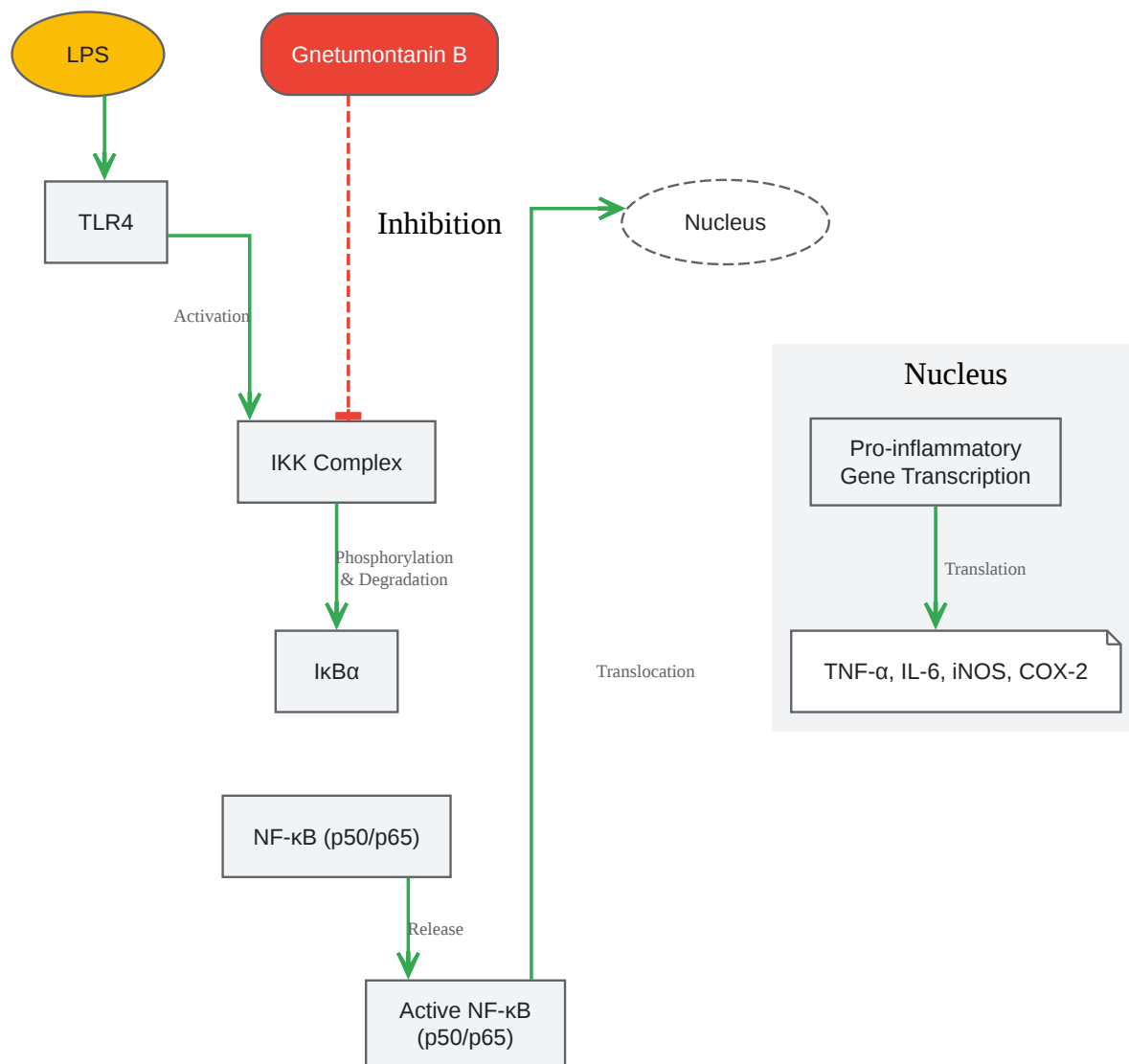
The following tables summarize quantitative data from studies on Gnetum extracts and related compounds, providing a reference for expected efficacy in anti-inflammatory assays.

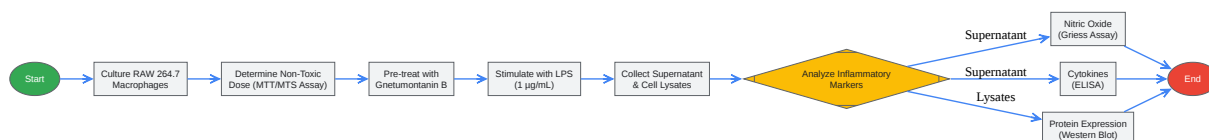
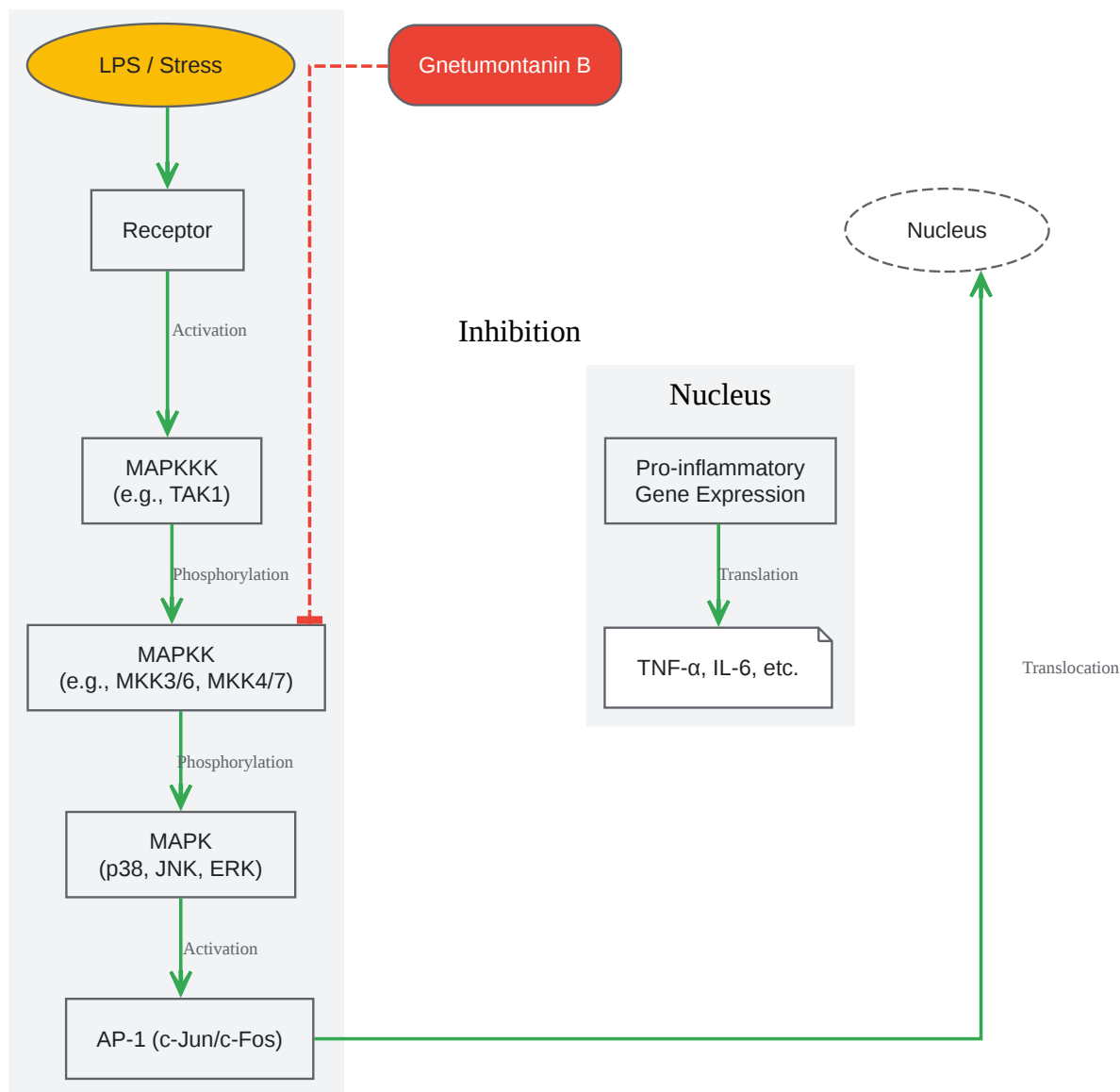
Table 1: In Vitro Anti-Inflammatory Activity of Gnetum Species Extracts

Compound/ Extract	Cell Line	Assay	Concentrati on	% Inhibition / Effect	Reference
Gnetumoside A (from Gnetum formosum)	RAW264.7 Macrophages	LPS- stimulated NO Production	IC ₅₀ = 14.10 ± 0.75 µM	Potent inhibition of nitric oxide	[5]
Melinjo (Gnetum gnemon) Extract	C57BL/6J Mice (DSS- induced colitis model)	IL-1β mRNA expression	0.5% in diet	Significantly decreased expression	[6]
Melinjo (Gnetum gnemon) Extract	C57BL/6J Mice (DSS- induced colitis model)	NF-κB p65 protein expression	0.5% in diet	Significantly decreased expression	[6]

Signaling Pathways

The anti-inflammatory effects of compounds derived from the Gnetum genus are often attributed to their ability to modulate the NF-κB and MAPK signaling cascades.





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